

Application Notes and Protocols for 3-biphenyl-4'-fluoro-acetic acid

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Compound of Interest

Compound Name: 3-biphenyl-4'-fluoro-acetic acid

Cat. No.: B1270054

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **3-biphenyl-4'-fluoro-acetic acid** (CAS No. 327107-49-3) was publicly available at the time of this writing. The information provided herein is compiled from general chemical safety principles and data from structurally similar compounds. This document should be used as a guide and does not replace a compound-specific SDS. Always perform a thorough risk assessment before handling any chemical.

Introduction

3-biphenyl-4'-fluoro-acetic acid is a biphenyl derivative containing a carboxylic acid functional group and a fluorine substituent. Biphenyl and its derivatives are of interest in medicinal chemistry and materials science due to their unique structural and electronic properties. This document provides guidelines for the safe handling, storage, and use of this compound in a laboratory setting.

Hazard Identification and Safety Precautions

Based on information for structurally related compounds, **3-biphenyl-4'-fluoro-acetic acid** is anticipated to be a solid that may cause skin and eye irritation.^{[1][2][3]}

GHS Hazard Classification (Anticipated):

- Skin Irritation (Category 2)

- Serious Eye Irritation (Category 2)
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory system

Signal Word: Warning

Hazard Statements (Anticipated):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Recommended):

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
 - P264: Wash skin thoroughly after handling.[1][3]
 - P271: Use only outdoors or in a well-ventilated area.[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[3]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.[3]
 - P337 + P313: If eye irritation persists: Get medical advice/attention.[1]
- Storage:

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- P405: Store locked up.[1]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[1][3]

Data Presentation

Physical and Chemical Properties (Predicted/Inferred)

Property	Value	Source/Rationale
Molecular Formula	C ₁₄ H ₁₁ FO ₂	-
Molecular Weight	230.24 g/mol	-
Appearance	White to off-white solid	Based on similar compounds
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, Methanol). Insoluble in water.	General property of similar organic acids
Melting Point	Not available	-
Boiling Point	Not available	-

Safety and Toxicity Data (Inferred from Similar Compounds)

Parameter	Value	Species	Source/Compound
LD50 Oral	No data available	-	-
LD50 Dermal	No data available	-	-
LC50 Inhalation	No data available	-	-
Skin Irritation	Category 2 (Predicted)	-	3-Fluorophenylacetic acid
Eye Irritation	Category 2 (Predicted)	-	3-Fluorophenylacetic acid

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before any experiment. The following PPE is recommended as a minimum:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
- Body Protection: A lab coat should be worn. For larger quantities, an apron or chemical-resistant suit may be necessary.
- Respiratory Protection: If working with fine powders or in a poorly ventilated area, a NIOSH-approved respirator for organic vapors and particulates is recommended.

Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **3-biphenyl-4'-fluoro-acetic acid**

- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (appropriate size)
- Pipettes
- Vortex mixer or sonicator

Procedure:

- Calculate the required mass of **3-biphenyl-4'-fluoro-acetic acid** for the desired volume and concentration. For example, for 10 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 230.24 \text{ g/mol} = 0.0230 \text{ g (23.0 mg)}$
- Under a chemical fume hood, carefully weigh out the calculated mass of the compound onto a weighing paper or boat.
- Transfer the weighed solid to the volumetric flask.
- Add a portion of the DMSO to the flask (approximately half of the final volume).
- Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or sonicator to aid dissolution.
- Once the solid is completely dissolved, add DMSO to the calibration mark on the volumetric flask.
- Cap the flask and invert several times to ensure a homogeneous solution.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.

- Store the stock solution appropriately, typically at -20°C for long-term storage.

General Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated place.^[1]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.
- Store in a locked cabinet or area with restricted access.

Spill and Waste Disposal

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- For a small solid spill, gently sweep up the material to avoid creating dust and place it into a labeled container for disposal.

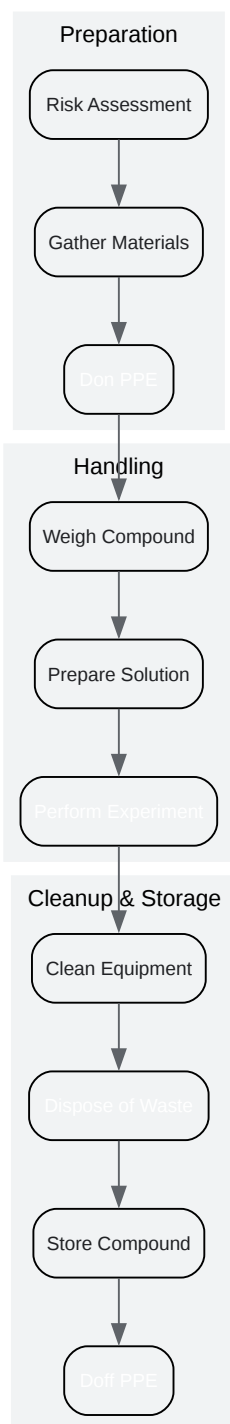
- For a liquid spill (solution), absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Report all spills to the appropriate safety personnel.

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.
- Waste should be collected in a designated, labeled container.

Visualizations

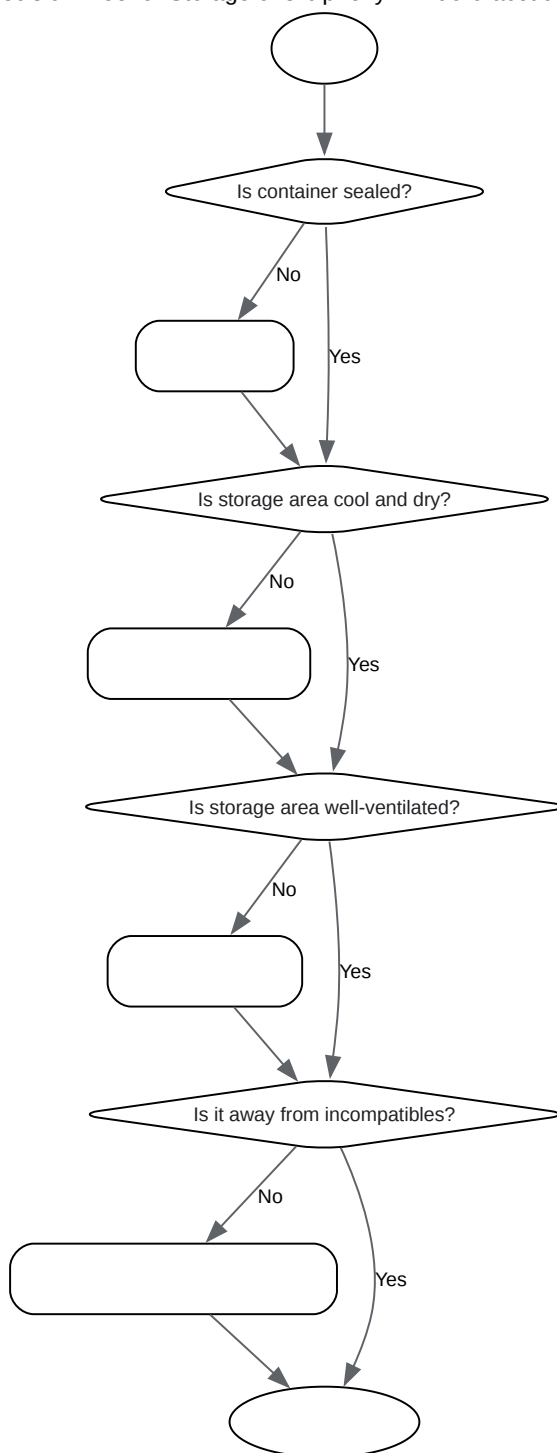
General Workflow for Handling 3-biphenyl-4'-fluoro-acetic acid



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Caption: A typical laboratory workflow for handling chemical compounds.

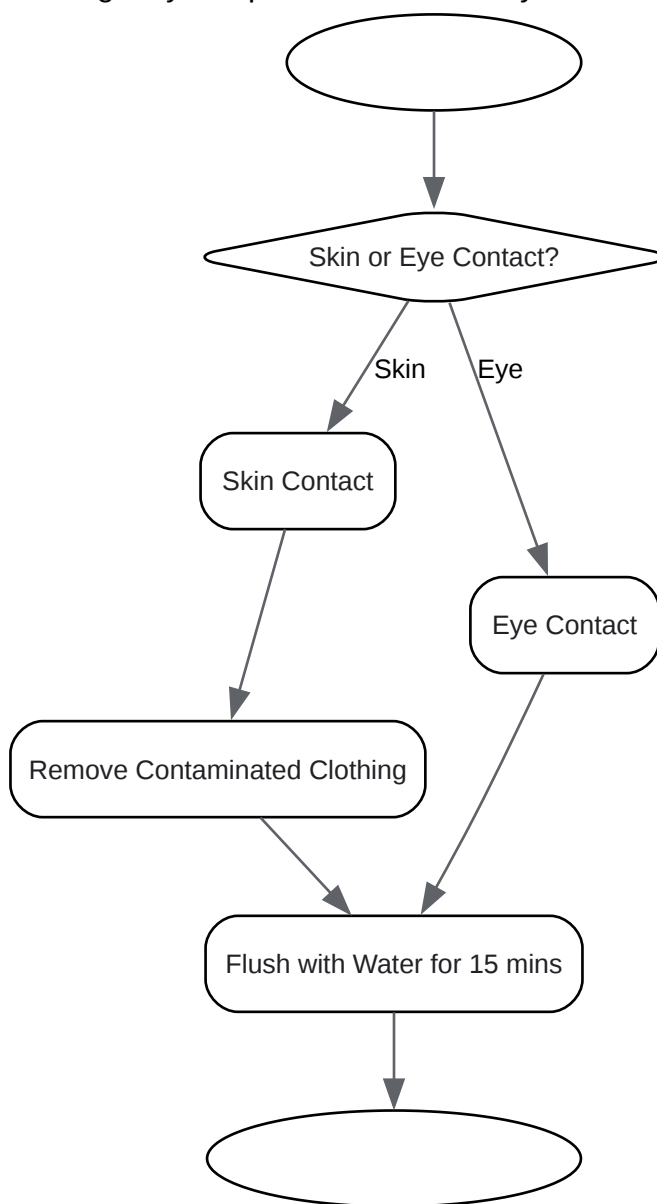
Decision Tree for Storage of 3-biphenyl-4'-fluoro-acetic acid



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Caption: A decision-making process for the proper storage of chemicals.

Emergency Response for Skin or Eye Contact



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Caption: First aid procedures for skin or eye exposure to chemicals.

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